

Lasalocid: Application Notes and Protocols for Veterinary Parasitology Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lasalocid

Cat. No.: B10765891

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

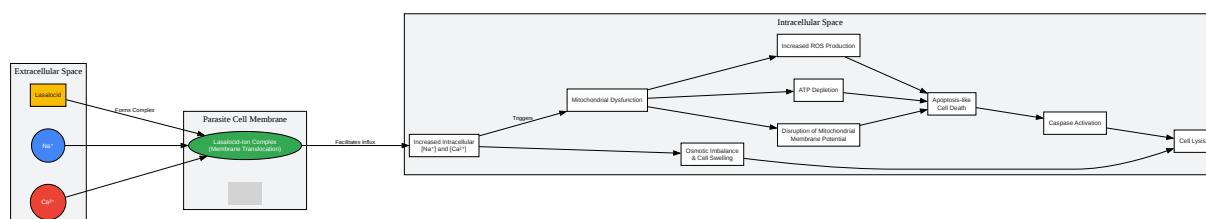
Lasalocid, a divalent carboxylic ionophore antibiotic derived from *Streptomyces lasaliensis*, is a widely utilized agent in veterinary medicine, primarily for the control of coccidiosis in poultry and cattle. Its efficacy extends to other parasites, making it a subject of ongoing research in veterinary parasitology. This document provides detailed application notes, experimental protocols, and a summary of quantitative data to guide researchers in the utilization of **Lasalocid** for in vitro and in vivo studies.

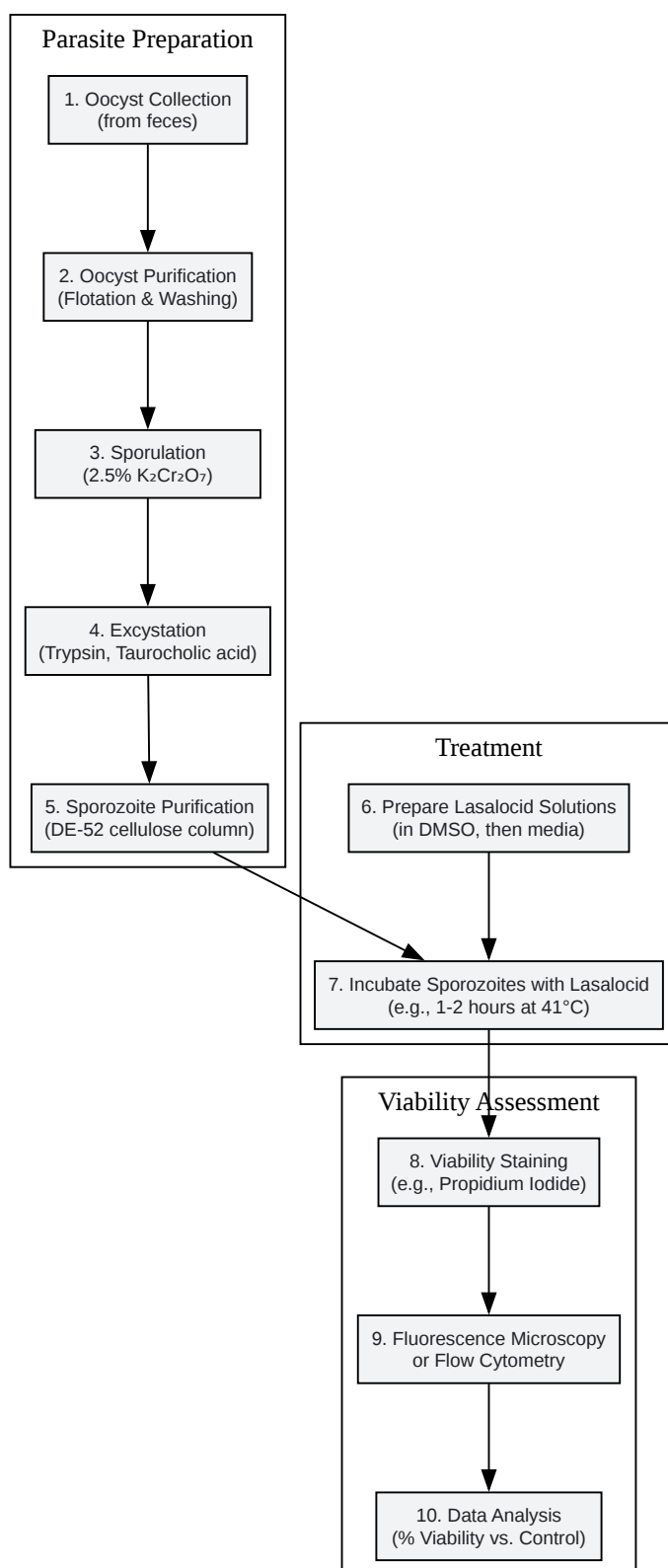
Mechanism of Action

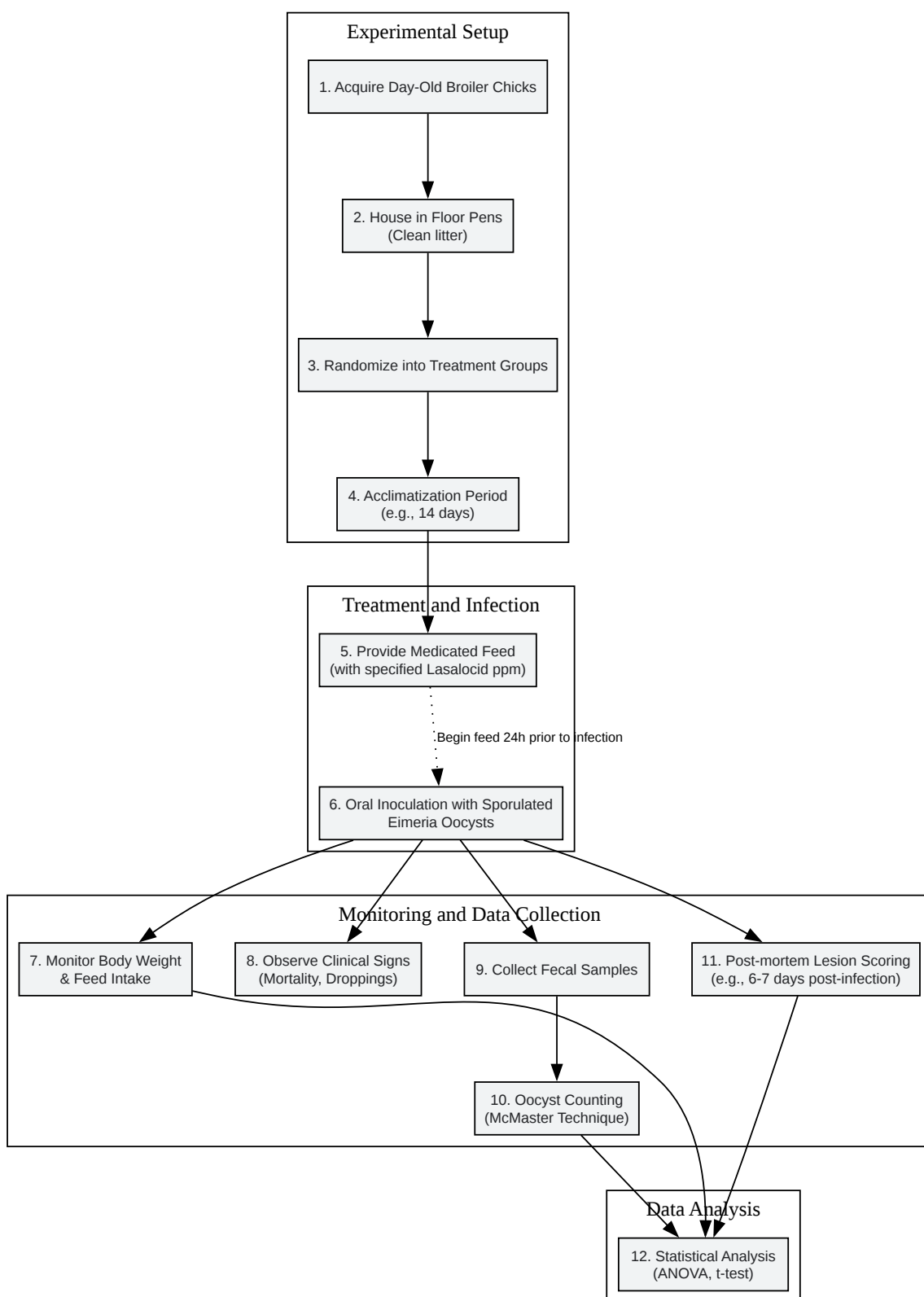
Lasalocid functions as an ionophore, a lipid-soluble molecule that facilitates the transport of cations across biological membranes. Specifically, it forms a stable complex with divalent cations such as calcium (Ca^{2+}) and monovalent cations like sodium (Na^+) and potassium (K^+). This action disrupts the natural ion gradients maintained by the parasite's cell membrane. The influx of these ions, particularly Na^+ , leads to an osmotic imbalance, causing the parasite to swell and ultimately lyse.^{[1][2][3][4]} This disruption of ionic homeostasis is the primary mechanism of its antiparasitic activity.^{[1][3]}

Signaling Pathway of Lasalocid-Induced Parasite Cell Death

The following diagram illustrates the proposed signaling pathway for **Lasalocid**-induced cell death in veterinary parasites.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A modified method for purification of Eimeria tenella sporozoites - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Methods in coccidiosis research: separation of oocysts from faeces | Parasitology | Cambridge Core [cambridge.org]
- 3. vetnurse.co.uk [vetnurse.co.uk]
- 4. In vitro and in vivo efficacy of lasalocid for treatment of experimental cryptosporidiosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lasalocid: Application Notes and Protocols for Veterinary Parasitology Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10765891#lasalocid-application-in-veterinary-parasitology-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com